

# chlorobutanol order of toxicity among preservatives

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## Compound Focus: Chlorobutanol

CAS No.: 1320-66-7

Cat. No.: S1505353

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## Chlorobutanol: Toxicological Profile & Mechanisms

The following table summarizes key toxicity data for **Chlorobutanol** from experimental studies, which can serve as a point of reference for your comparison. [1]

Aspect	Experimental Findings / Characteristics
Cellular Toxicity (in vitro)	Causes conjunctival and corneal cell toxicity. <b>0.5%</b> concentration caused degeneration, cytoplasmic swelling, and membranous blebs. <b>0.1%</b> concentration caused near-depletion of the squamous cell layer. [1]
Mechanism of Antimicrobial Action	Functions as a detergent, disrupting the lipid structure of the cell membrane, increasing cell permeability, and leading to cell lysis. [1]
Mechanism of Ocular Toxicity	Induces cell retraction and disrupts normal cytokinesis, cell movement, and mitotic activity. It also inhibits corneal oxygen utilization. [1]
Systemic Toxicity (Animal Data)	Oral LD <sub>50</sub> in rats is <b>510 mg/kg</b> (for the anhydrous form). [1]

Aspect	Experimental Findings / Characteristics
Other Pharmacodynamic Effects	Inhibits platelet aggregation and release, likely via inhibition of the arachidonic acid pathway. Also exerts a direct negative inotropic effect on myocardial cells. [1]

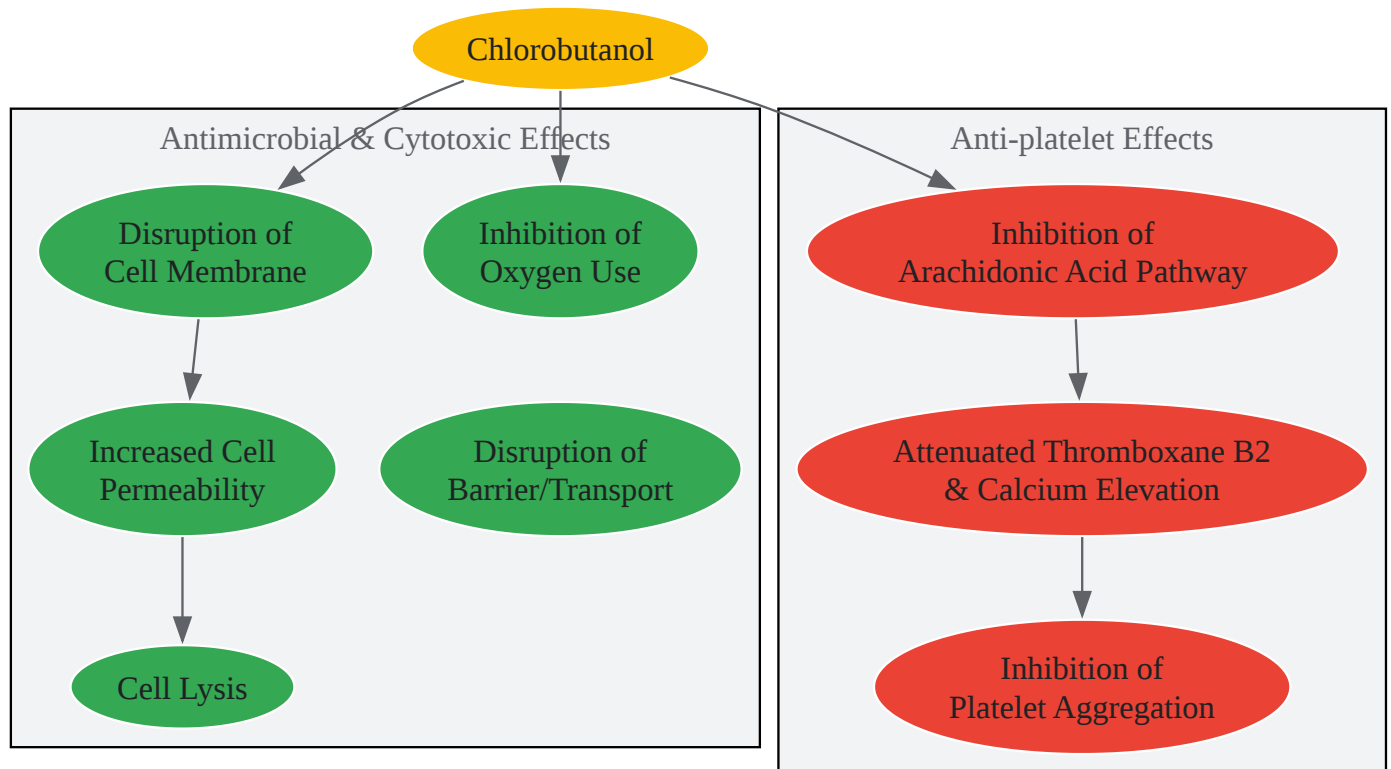
## Detailed Experimental Protocols

For the key toxicity findings cited above, here are the detailed methodologies based on the source material:

- **Protocol for In Vitro Corneal and Conjunctival Toxicity:**
  - **Cell Model:** The study used immortalized human corneal and conjunctival epithelial cells. [1]
  - **Treatment:** Cells were exposed to **Chlorobutanol** at various concentrations, including **0.1%** and **0.5%**. [1]
  - **Analysis:** Cytotoxicity was assessed, likely through microscopic evaluation. The specific outcomes noted were cell retraction, cessation of cytokinesis, cell movement and mitotic activity, generation of membranous blebs, and cytoplasmic swelling. [1]
- **Protocol for Antiplatelet Activity:**
  - **Sample:** The study was conducted on human platelets. [1]
  - **Inducers:** Platelet aggregation was induced by various agents to test the inhibitory effect of **Chlorobutanol**. [1]
  - **Measurements:** Researchers measured the inhibition of platelet aggregation, thromboxane B2 formation, cytosolic free calcium elevation, and ATP release. The effect was found to be time- and concentration-dependent. [1]

## Mechanism of Action and Toxicity Pathways

The diagram below illustrates the cellular mechanisms and toxicity pathways of **Chlorobutanol**, as described in the search results. [1]



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## Guidance for a Comprehensive Comparison

To build a complete comparison guide, you may need to consult additional specialized resources since the available information primarily focuses on **Chlorobutanol** alone.

- **Expand Your Data Sources:** You could search for "**comparative cytotoxicity of preservatives**" or look for head-to-head studies in specific product categories (e.g., ophthalmic formulations) where preservatives like **benzalkonium chloride (BAK)**, **phenoxyethanol**, and **sodium benzoate** are commonly used.
- **Consult Regulatory Databases:** Sources like the **European Chemicals Agency (ECHA)** and the **U.S. Food and Drug Administration (FDA)** databases often contain detailed assessment reports that may include comparative toxicity data for various excipients and preservatives.
- **Prioritize Key Comparators:** Based on the search results, a comparison with **phenoxyethanol** (the most frequently used preservative in a recent survey of cosmetics) would be highly relevant. [2] Other common preservatives to consider include benzyl alcohol, potassium sorbate, and the parabens.

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## References

1. : Uses, Interactions, Mechanism of... | DrugBank Online Chlorobutanol [go.drugbank.com]

2. A Survey of Preservatives Used in Cosmetic Products [mdpi.com]

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